

# Introduction: The Enduring Legacy of Violanthrone Vat Dyes

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## Compound of Interest

Compound Name: *Vat Black 16*

CAS No.: *1328-19-4*

Cat. No.: *B074306*

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Violanthrone (also known as dibenzanthrone) and its derivatives constitute a significant class of polycyclic aromatic compounds that have long been cornerstones of the high-performance colorant industry.<sup>[1][2]</sup> As vat dyes, they are prized for their exceptional fastness properties, including outstanding resistance to light, washing, and chemical agents, making them indispensable for dyeing cellulosic fibers like cotton and viscose.<sup>[2][3]</sup> The core of their utility lies in the principle of vatting: the insoluble pigment is chemically reduced to a soluble leuco form in an alkaline bath, allowing it to penetrate the fiber.<sup>[2][4]</sup> Subsequent oxidation, typically by air, regenerates the insoluble pigment, trapping it within the fiber matrix and resulting in a highly durable coloration.<sup>[2][4]</sup>

This guide, intended for researchers and chemical development professionals, provides a detailed examination of the synthesis of the violanthrone core and the subsequent derivatization to produce C.I. **Vat Black 16** (C.I. 59855). We will explore the mechanistic underpinnings of the key chemical transformations, present detailed experimental protocols, and discuss the causality behind process choices, reflecting a field-proven approach to the synthesis of these complex molecules.

## Part 1: Synthesis of the Violanthrone Core Scaffold

The industrial synthesis of violanthrone is a multi-step process that begins with the construction of its key precursor, 7H-benz[de]anthracen-7-one, commonly known as benzanthrone.[1] The subsequent dimerization of this precursor yields the violanthrone skeleton.

### Precursor Synthesis: From Anthraquinone to Benzanthrone

The journey to violanthrone begins with the synthesis of benzanthrone. This is typically achieved through the reaction of anthraquinone with glycerol in an acidic medium, such as sulfuric acid.[1] This reaction, a complex condensation and cyclization sequence, establishes the fundamental four-ring aromatic ketone structure of benzanthrone.[1]

### Dimerization of Benzanthrone: The Alkaline Fusion Pathway

The pivotal step in creating the nonacyclic diketone structure of violanthrone is the dimerization of benzanthrone.[1][5] The most common industrial method to achieve this is through alkaline fusion.

**Causality of Alkaline Fusion:** This method involves heating benzanthrone with a strong alkali, typically potassium hydroxide, to a molten state at high temperatures (e.g., 200-240°C).[2][6][7] The intensely basic and anhydrous conditions of the fusion facilitate the deprotonation of benzanthrone, generating a carbanion. This nucleophilic species then attacks a second molecule of benzanthrone. An oxidizing agent, such as sodium chlorate, is often added portion-wise to the melt to facilitate the subsequent oxidative coupling and intramolecular cyclization, ultimately forming the thermodynamically stable, highly conjugated violanthrone structure.[2] The high temperature is crucial to overcome the activation energy for C-C bond formation between the two bulky benzanthrone units.



Benzanthrone

Violanthrone

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Caption: Overall synthetic pathway from Benzanthrone to **Vat Black 16**.

## Part 2: Derivatization of Violanthrone to Vat Black 16

**Vat Black 16** (Direct Black SNA, Vat Grey 3B) is a key violanthrone derivative valued for its blue-light grey to black shades on cellulosic fibers.<sup>[8][9][10]</sup> Its synthesis involves the introduction of nitrogen-containing functional groups onto the violanthrone core.

### Mechanistic Overview: Amination & Hydroxylation

The synthesis of **Vat Black 16** from violanthrone (specifically, Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione) is achieved by reacting it with hydroxylamine in a concentrated sulfuric acid medium.<sup>[8]</sup> A Chinese patent further specifies the use of hydroxylamine sulfate and a vanadium pentoxide catalyst.<sup>[11][12]</sup> The reaction proceeds by leveraging the property that violanthrone dissolves in concentrated sulfuric acid. This creates a medium where the hydroxylamine sulfate can react with the violanthrone molecule under the influence of the catalyst.<sup>[12]</sup> This process introduces both amino and hydroxyl groups onto the violanthrone backbone, yielding the final dye with the molecular formula C<sub>34</sub>H<sub>18</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[12][13]</sup>

### Detailed Experimental Protocol

The following protocol is a representative synthesis adapted from publicly available patent literature, designed to be self-validating through careful control of reaction parameters.<sup>[11][12]</sup>

Materials & Equipment:

- Four-necked flask equipped with a mechanical stirrer, thermometer, and addition funnel.
- Violanthrone powder (50 g)
- 98% Sulfuric acid (170 ml)
- Water (10-15 ml)
- Hydroxylamine sulfate (25 g)
- Vanadium pentoxide (V<sub>2</sub>O<sub>5</sub>) catalyst (0.2 g)

#### Methodology:

- **Acidic Medium Preparation:** To the four-necked flask, carefully add 10 ml of water, followed by the slow addition of 170 ml of 98% sulfuric acid while stirring. Allow the mixture to stir for 15 minutes. Causality: This creates the concentrated sulfuric acid medium required to dissolve the violanthrone.
- **Violanthrone Dissolution:** Cool the acid mixture to below 80°C. Slowly and portion-wise, add 50 g of violanthrone powder. The temperature must be carefully maintained below 80°C during the addition to prevent unwanted side reactions. Causality: Controlled addition ensures complete dissolution without thermal degradation.
- **Thermal Conditioning:** Once the addition is complete, heat the mixture to 100-110°C and maintain this temperature for 30-60 minutes. Causality: This step ensures the violanthrone is fully dissolved and the reaction mixture is thermally equilibrated before the introduction of the reactant.
- **Catalyst and Reactant Addition:** Cool the mixture back down to below 80°C. Add 0.2 g of vanadium pentoxide catalyst. Subsequently, add 25 g of hydroxylamine sulfate in small portions, ensuring the temperature does not exceed 80°C. Stir for an additional 15 minutes after the addition is complete. Causality: Vanadium pentoxide catalyzes the amination/hydroxylation. Portion-wise addition of hydroxylamine sulfate controls the exothermic reaction.
- **Reaction Drive:** Slowly heat the reaction mass to 130-135°C and maintain this temperature for 1 hour to drive the reaction to completion.
- **Quenching and Precipitation:** Cool the reaction mass to approximately 60°C. Quench the reaction by carefully adding it to a large volume of water. This will cause the crude **Vat Black 16** product to precipitate out of the solution. Causality: The dye is insoluble in water; quenching neutralizes the sulfuric acid and precipitates the product.
- **Isolation:** Collect the precipitated solid by filtration.

## Part 3: Purification and Characterization

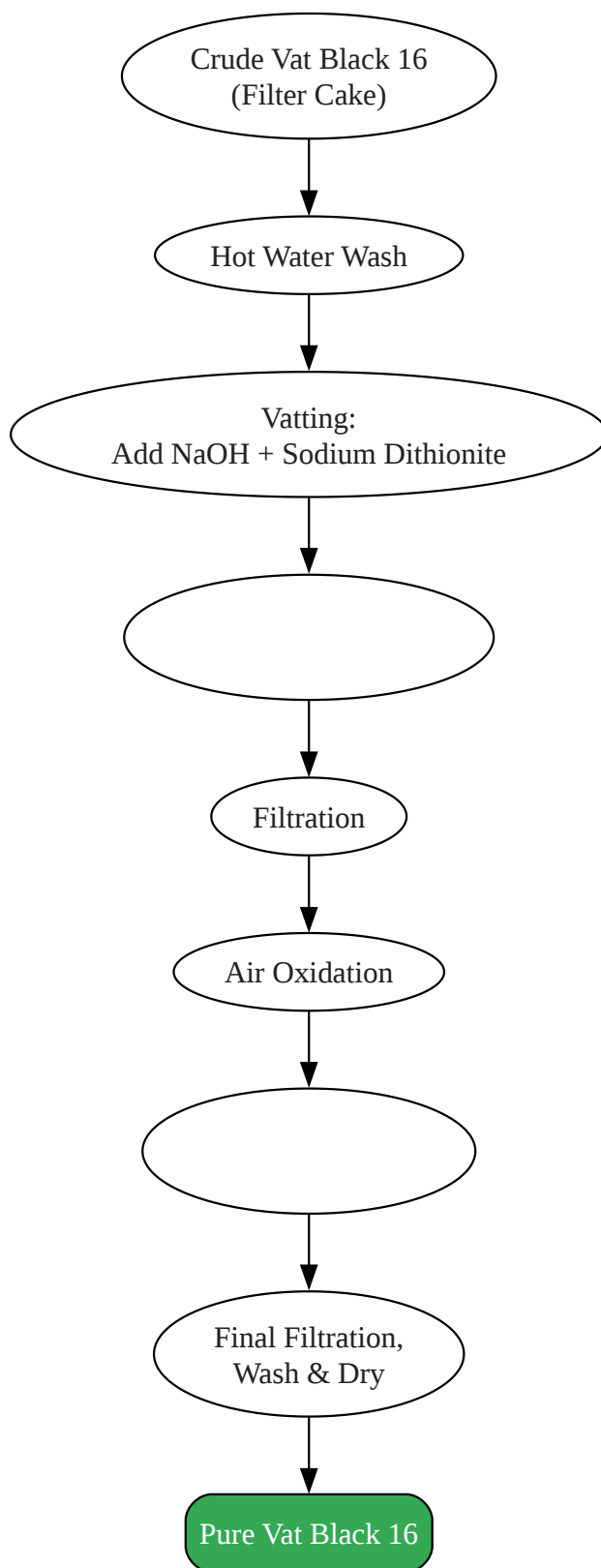
The crude product from the synthesis is invariably contaminated with residual acids, unreacted starting materials, and side products. Purification is essential to achieve the desired color purity and performance characteristics.

## Purification via Vatting

A standard and highly effective method for purifying vat dyes is the "vatting" process.<sup>[2]</sup> This technique exploits the fundamental chemistry of the dye class.

Purification Workflow:

- **Initial Washing:** The crude filter cake is first washed thoroughly with hot water until the filtrate is neutral. This removes the majority of residual sulfuric acid and water-soluble impurities.<sup>[2]</sup>
- **Reduction (Vatting):** The washed crude dye is suspended in an alkaline solution (e.g., sodium hydroxide) and treated with a reducing agent, typically sodium dithionite (hydrosulfite).<sup>[2]</sup> This converts the insoluble pigment into its water-soluble sodium salt (leuco form).
- **Filtration of Insolubles:** The resulting solution is filtered to remove any insoluble impurities that were present in the crude product.
- **Re-oxidation:** The filtrate, containing the soluble leuco dye, is then subjected to oxidation. This is often achieved by bubbling air through the solution. The oxidation process regenerates the insoluble, purified pigment, which precipitates from the solution.<sup>[2]</sup>
- **Final Isolation and Drying:** The purified pigment is collected by filtration, washed with water to remove any remaining salts, and dried to yield a fine powder.<sup>[11]</sup>



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Caption: General workflow for the purification of **Vat Black 16** by vatting.

## Characterization Data

Proper characterization is essential to confirm the identity and purity of the synthesized materials.

Property	Violanthrone	C.I. Vat Black 16	Reference(s)
C.I. Name	C.I. Vat Blue 20	C.I. Vat Black 16	[2]
C.I. Number	59800	59855	[9]
CAS Number	116-71-2	1328-19-4	[5][13]
Molecular Formula	C <sub>34</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>34</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[5][13]
Molar Mass	456.49 g/mol	486.52 g/mol	[5][13]
Appearance	Dark blue solid	Black powder with metallic luster	[5][9]
Solubility	Insoluble in water.	Insoluble in water and xylene; slightly soluble in pyridine.	[5][9][13]
Behavior in Conc. H <sub>2</sub> SO <sub>4</sub>	-	Dark purple / Yellowish green	[8][14]

## Conclusion and Future Outlook

The synthesis of violanthrone and its derivatives like **Vat Black 16** is a mature technology rooted in classic aromatic chemistry. The pathway via benzanthrone dimerization and subsequent functionalization remains the industrial standard. Understanding the causality behind each step—from the high-temperature, anhydrous conditions of the alkaline fusion to the controlled catalysis in the final derivatization—is paramount for process optimization and troubleshooting.

Future research in this area may focus on developing more environmentally benign synthetic routes, potentially avoiding harsh reagents like concentrated sulfuric acid or high-boiling point solvents.[3] Furthermore, the exploration of novel violanthrone derivatives continues, with recent studies investigating their potential as n-type semiconductors and near-infrared (NIR)

fluorescent dyes, opening new avenues for these classic structures beyond the realm of textile colorants.[15][16]

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